

# Introduction: The Strategic Value of a Differentiated Long-Chain Linker

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## Compound of Interest

Compound Name: 16-(Benzyloxy)-16-oxohexadecanoic acid

CAS No.: 146004-98-0

Cat. No.: B1396644

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In the landscape of modern chemical synthesis, particularly in the fields of medicinal chemistry and materials science, the demand for sophisticated molecular building blocks is incessant. These are not mere reagents, but rather strategic components designed with specific functionalities to construct complex molecular architectures. **16-(Benzyloxy)-16-oxohexadecanoic acid**, also known as hexadecanedioic acid monobenzyl ester, emerges as a preeminent example of such a building block.[\[1\]](#)[\[2\]](#)

At its core, this molecule is a C16 long-chain aliphatic dicarboxylic acid where one of the carboxyl groups is masked as a benzyl ester, while the other remains a free carboxylic acid. This differential protection is the key to its utility. It provides chemists with orthogonal chemical handles: the free carboxylic acid is available for immediate reaction (e.g., amide bond formation), while the benzyl ester serves as a stable, yet readily cleavable, precursor to a second carboxylic acid. This bifunctional nature, combined with the physicochemical properties imparted by its 15-carbon aliphatic chain, makes it an invaluable tool for researchers in drug development and polymer science.

This guide offers a senior application scientist's perspective on the synthesis, properties, and strategic applications of **16-(Benzyloxy)-16-oxohexadecanoic acid**, providing both the theoretical underpinnings and practical methodologies for its effective use.

## Physicochemical and Structural Properties

A thorough understanding of a building block's properties is fundamental to its successful application. The key characteristics of **16-(Benzyloxy)-16-oxohexadecanoic acid** are summarized below.

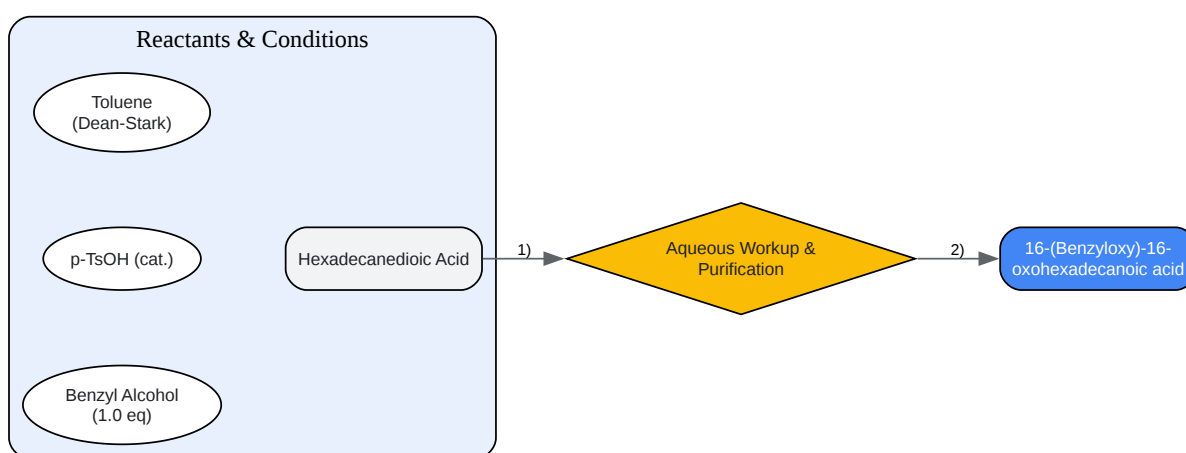
| Property                  | Value                                          | Source    |
|---------------------------|------------------------------------------------|-----------|
| Molecular Formula         | C <sub>23</sub> H <sub>36</sub> O <sub>4</sub> | [1]       |
| Molecular Weight          | 376.53 g/mol                                   | [1][2]    |
| Appearance                | White to off-white solid                       | [2]       |
| CAS Number                | 146004-98-0                                    | [1][2][3] |
| Melting Point             | 83.1 - 88.4 °C                                 | [2]       |
| Boiling Point (Predicted) | 505.8 ± 23.0 °C at 760 mmHg                    | [1][2]    |
| Density (Predicted)       | 1.023 ± 0.06 g/cm <sup>3</sup>                 | [1][2]    |
| pKa (Predicted)           | 4.78 ± 0.10                                    | [1][2]    |
| Storage Conditions        | Room temperature, sealed in dry conditions     | [1][2]    |

## Synthesis and Characterization: A Protocol Driven by Selectivity

The synthesis of **16-(Benzyloxy)-16-oxohexadecanoic acid** hinges on the principle of selective mono-functionalization of a symmetrical precursor, hexadecanedioic acid. The primary challenge is to prevent the formation of the di-benzylated byproduct. This can be achieved by controlling the stoichiometry of the reagents.

## Synthetic Workflow: Mono-esterification of Hexadecanedioic Acid

The most direct and atom-economical approach is the Fischer esterification of hexadecanedioic acid with benzyl alcohol, using a stoichiometric amount of the alcohol to favor mono-ester formation.



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Caption: Synthetic workflow for **16-(Benzyloxy)-16-oxohexadecanoic acid**.

## Experimental Protocol: Synthesis via Fischer Esterification

This protocol is a self-validating system; successful isolation of the product with the correct characterization data confirms the efficacy of the selective esterification.

- Apparatus Setup: Equip a round-bottom flask with a Dean-Stark apparatus and a reflux condenser.

- **Reagent Charging:** To the flask, add hexadecanedioic acid (1.0 eq), benzyl alcohol (1.0 eq), a catalytic amount of p-toluenesulfonic acid (0.05 eq), and toluene as the solvent.
- **Reaction:** Heat the mixture to reflux. The progress of the reaction can be monitored by observing the collection of water (the reaction byproduct) in the Dean-Stark trap. Continue reflux until the theoretical amount of water has been collected.
- **Workup:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The primary byproduct will be the unreacted dicarboxylic acid and the di-ester. Purification is typically achieved via column chromatography on silica gel or by recrystallization to isolate the desired mono-ester.

## Analytical Characterization

To ensure the identity and purity of the synthesized product, a suite of analytical techniques is employed:

- **$^1\text{H}$  NMR:** Expect to see a multiplet around 7.35 ppm corresponding to the aromatic protons of the benzyl group, a singlet around 5.1 ppm for the benzylic methylene protons ( $-\text{CH}_2-$ ), and triplets around 2.3 ppm for the methylene protons alpha to the ester and carboxylic acid carbonyls.
- **$^{13}\text{C}$  NMR:** Key signals include those for the aromatic carbons of the benzyl group ( $\sim 128$  ppm), the benzylic carbon ( $\sim 66$  ppm), and distinct signals for the ester ( $\sim 174$  ppm) and carboxylic acid ( $\sim 179$  ppm) carbonyl carbons.
- **FT-IR:** The spectrum should show a broad O-H stretch for the carboxylic acid ( $\sim 3000\text{ cm}^{-1}$ ), a sharp C=O stretch for the ester ( $\sim 1735\text{ cm}^{-1}$ ), and a C=O stretch for the carboxylic acid ( $\sim 1700\text{ cm}^{-1}$ ).
- **Mass Spectrometry:** The mass spectrum should display a molecular ion peak corresponding to the calculated molecular weight of 376.53 g/mol.

## Core Applications in Research and Development

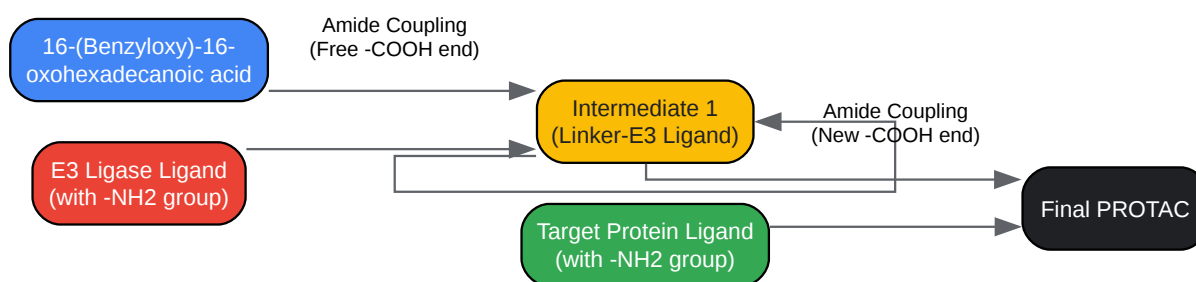
The true power of **16-(Benzyloxy)-16-oxohexadecanoic acid** lies in its application as a versatile, long-chain bifunctional linker.

### PROTAC Linker Chemistry

Proteolysis Targeting Chimeras (PROTACs) are revolutionary therapeutic modalities that co-opt the cell's natural protein disposal system to eliminate disease-causing proteins.[4] A PROTAC molecule consists of two ligands—one for the target protein and one for an E3 ubiquitin ligase—joined by a chemical linker.[4] The nature of this linker is critical for therapeutic success, as it dictates the spatial orientation of the two proteins, which is essential for efficient ubiquitination and subsequent degradation.

**16-(Benzyloxy)-16-oxohexadecanoic acid** is an ideal precursor for aliphatic PROTAC linkers.[4][5] The long aliphatic chain provides substantial length and a degree of conformational flexibility, while its lipophilicity can aid in cell membrane permeability.

Workflow for PROTAC Synthesis:



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Caption: Stepwise synthesis of a PROTAC using the linker.

Causality in PROTAC Synthesis:

- Step 1: The free carboxylic acid of the building block is activated (e.g., with HATU or EDC) and coupled to an amine on the E3 ligase ligand. The benzyl group remains intact, preventing polymerization or unwanted side reactions.

- Step 2: The benzyl protecting group is selectively removed via catalytic hydrogenation ( $H_2$ , Pd/C). This is a mild and highly specific method that cleaves the benzyl ester to reveal a new free carboxylic acid, typically without affecting other functional groups in the molecule.[\[6\]](#)
- Step 3: This newly exposed carboxylic acid is then activated and coupled to the target protein ligand, completing the synthesis of the final PROTAC molecule.

## Advanced Polymer Synthesis

The principles of controlled polymerization are central to creating functional materials. The mono-protected nature of **16-(Benzyloxy)-16-oxohexadecanoic acid** allows for its use in creating polyesters with tailored properties. Its structure is analogous to monomers like 10,16-dihydroxyhexadecanoic acid, isolated from tomato cuticles, which have been successfully used to create novel biopolyesters.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

By reacting the free carboxylic acid with a diol, one can form a polyester backbone while retaining the benzyl-protected carboxylates as pendant side chains. Subsequent debenzylation would then yield a highly functionalized polymer with regularly spaced carboxylic acid groups. These groups can be used to:

- Conjugate drugs for controlled release applications.
- Improve the polymer's hydrophilicity and biodegradability.
- Cross-link the polymer chains to form hydrogels.

## Building Block in Complex Molecule Synthesis

In the total synthesis of complex natural products, such as thapsigargin, the strategic incorporation of functionalized aliphatic chains is a common requirement.[\[12\]](#)[\[13\]](#)[\[14\]](#) While not a direct precursor in published thapsigargin syntheses, **16-(Benzyloxy)-16-oxohexadecanoic acid** represents the class of building blocks essential for such endeavors. It allows for the introduction of a 16-carbon chain with a terminal carboxylic acid handle, which can be used for cyclization or further elaboration, providing a powerful tool for accessing complex molecular architectures.[\[15\]](#)

## Conclusion and Future Outlook

**16-(Benzyloxy)-16-oxohexadecanoic acid** is more than a simple long-chain acid; it is a strategically designed building block that offers synthetic chemists control and versatility. Its differentiated carboxylic acid functionalities enable stepwise, directional synthesis, which is a cornerstone of modern drug discovery and materials science. Its proven role as a PROTAC linker precursor highlights its immediate value, while its potential in creating functional polymers and as a component in complex natural product synthesis points to a broad and promising future. As research continues to demand molecules with greater complexity and precision, the utility of such well-designed, bifunctional building blocks will only continue to grow.

## References

- **16-(Benzyloxy)-16-Oxohexadecanoic Acid** - LookChem. LookChem. [\[Link\]](#)
- Derivatives of 10,16-Dihydroxyhexadecanoic Acid Isolated from Tomato (*Solanum lycopersicum*) as Potential Material for Aliphatic Polyesters. National Institutes of Health. [\[Link\]](#)
- Derivatives of 10,16-dihydroxyhexadecanoic acid isolated from tomato (*Solanum lycopersicum*) as potential material for aliphatic polyesters. PubMed. [\[Link\]](#)
- Thapsigargin - Wikipedia. Wikipedia. [\[Link\]](#)
- Derivatives of 10,16-Dihydroxyhexadecanoic Acid Isolated from Tomato (*Solanum lycopersicum*) as Potential Material for Aliphatic Polyesters. ResearchGate. [\[Link\]](#)
- Synthesis of the thapsigargins. PubMed. [\[Link\]](#)
- Divergent synthesis of Thapsigargin analogs. National Institutes of Health. [\[Link\]](#)
- Scalable Synthesis of (–)-Thapsigargin. National Institutes of Health. [\[Link\]](#)
- 11-Step Synthesis of (–)-Thapsigargin. Open Flask. [\[Link\]](#)
- 16-Hydroxyhexadecanoic acid | C<sub>16</sub>H<sub>32</sub>O<sub>3</sub> | CID 10466. PubChem. [\[Link\]](#)
- Juniperic acid - Wikipedia. Wikipedia. [\[Link\]](#)
- **16-(Benzyloxy)-16-Oxohexadecanoic Acid**. CsBioChina. [\[Link\]](#)

- 16-hydroxyhexadecanoic acid (CHEBI:55328). EMBL-EBI. [\[Link\]](#)
- 16-(Tert-butoxy)-16-oxohexadecanoic acid | C<sub>20</sub>H<sub>38</sub>O<sub>4</sub> | CID 57817723. PubChem. [\[Link\]](#)
- Polymerization of 10,16-Dihydroxyhexadecanoic Acid, Main Monomer of Tomato Cuticle, Using the Lewis Acidic Ionic Liquid Choline Chloride·2ZnCl<sub>2</sub>. Frontiers. [\[Link\]](#)
- Benzyl Esters. Organic Chemistry Portal. [\[Link\]](#)
- (PDF) Polymerization of 10,16-Dihydroxyhexadecanoic Acid, Main Monomer of Tomato Cuticle, Using the Lewis Acidic Ionic Liquid Choline Chloride·2ZnCl<sub>2</sub>. ResearchGate. [\[Link\]](#)
- PE(16:0/14:0) | C<sub>35</sub>H<sub>70</sub>NO<sub>8</sub>P | CID 446670. PubChem. [\[Link\]](#)
- Novel N-Alkyl 3-(3-Benzyloxyquinoxalin-2-yl) Propanamides as Antiproliferative Agents: Design, Synthesis, In Vitro Testing, and In Silico Mechanistic Study. MDPI. [\[Link\]](#)
- 16-(tert-Butoxy)-16-oxohexadecanoic acid | CAS 843666-27-3. Veeprho. [\[Link\]](#)

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## Sources

- 1. [lookchem.com](https://lookchem.com) [[lookchem.com](https://lookchem.com)]
- 2. 16-(Benzyloxy)-16-Oxohexadecanoic Acid CAS 146004-98-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [[hsppharma.com](https://hsppharma.com)]
- 3. 16-(Benzyloxy)-16-Oxohexadecanoic Acid | 146004-98-0 [[chemicalbook.com](https://chemicalbook.com)]
- 4. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 5. Aliphatic Linkers | BroadPharm [[broadpharm.com](https://broadpharm.com)]
- 6. Benzyl Esters [[organic-chemistry.org](https://organic-chemistry.org)]
- 7. Derivatives of 10,16-Dihydroxyhexadecanoic Acid Isolated from Tomato (*Solanum lycopersicum*) as Potential Material for Aliphatic Polyesters - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 8. Derivatives of 10,16-dihydroxyhexadecanoic acid isolated from tomato (*Solanum lycopersicum*) as potential material for aliphatic polyesters - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. Frontiers | Polymerization of 10,16-Dihydroxyhexadecanoic Acid, Main Monomer of Tomato Cuticle, Using the Lewis Acidic Ionic Liquid Choline Chloride·2ZnCl<sub>2</sub> [[frontiersin.org](https://frontiersin.org)]
- 11. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 12. Thapsigargin - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 13. Synthesis of the thapsigargins - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. Scalable Synthesis of (–)-Thapsigargin - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 15. Divergent synthesis of Thapsigargin analogs - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
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